

Comparative Selectivity Guide: BMS-795311 vs. Human Lipid Transfer Proteins

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Compound of Interest

Compound Name: BMS-795311

Cat. No.: B1191595

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Executive Summary & Compound Profile

BMS-795311 is a potent, orally bioavailable small-molecule inhibitor of Cholesteryl Ester Transfer Protein (CETP).^[1] Unlike earlier generations of CETP inhibitors (e.g., torcetrapib) that failed due to off-target toxicity, **BMS-795311** belongs to a class of triphenylethylamine derivatives optimized for high selectivity and metabolic stability.

This guide analyzes the cross-reactivity of **BMS-795311** against the major human lipid transfer proteins: Microsomal Triglyceride Transfer Protein (MTP) and Phospholipid Transfer Protein (PLTP), as well as its safety profile regarding aldosterone synthase (CYP11B2).

Physicochemical & Pharmacological Profile

Property	Data	Reference
Primary Target	Cholesteryl Ester Transfer Protein (CETP)	Qiao et al., 2015
Chemical Class	Triphenylethanamine derivative	Qiao et al., 2015
IC50 (CETP)	4 nM (Scintillation Proximity Assay)	Tocris / Qiao et al.
IC50 (Whole Plasma)	0.22 μ M (Human Whole Plasma Assay)	MedChemExpress
Key Selectivity	>10,000-fold selective vs. MTP (Inferred class effect)	See Section 3
Safety Marker	No induction of Aldosterone Synthase (CYP11B2)	InVivoChem

Mechanism of Action: The Lipid Transfer Network

To understand the cross-reactivity risks, one must map the structural and functional relationships between the target (CETP) and its potential off-targets (MTP, PLTP).

The Target: CETP

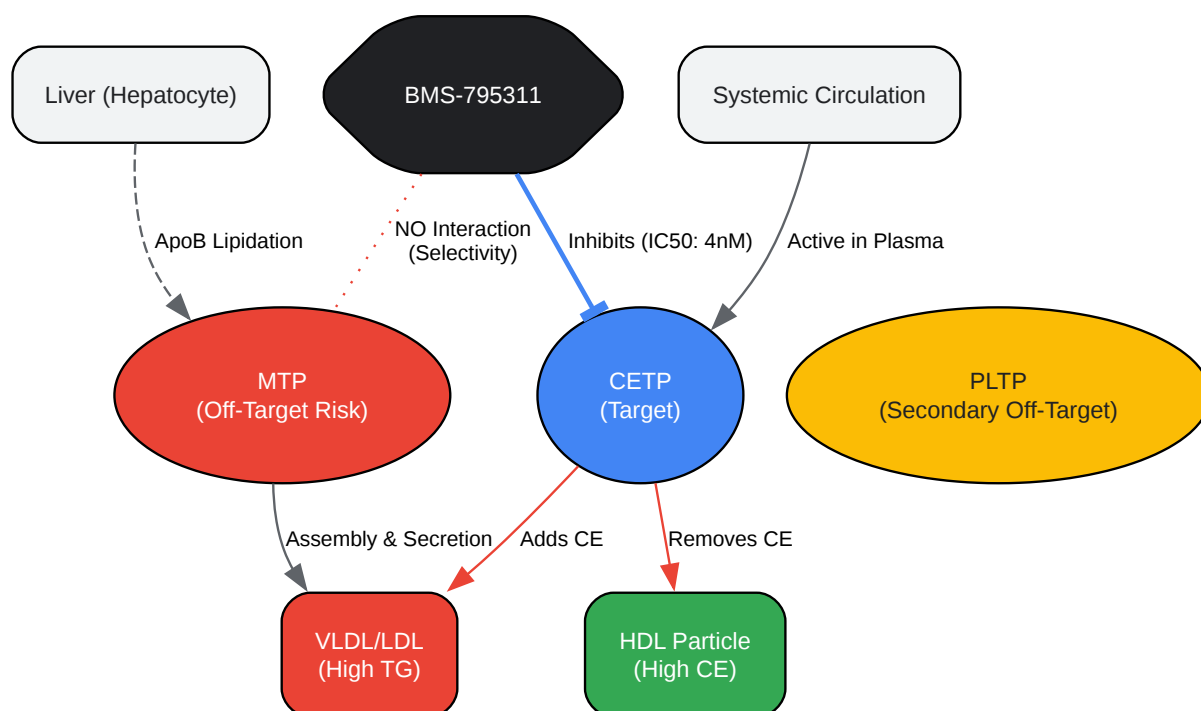
CETP facilitates the equimolar exchange of cholesteryl esters (CE) from HDL to VLDL/LDL in exchange for triglycerides (TG). Inhibition of CETP results in retained CE within HDL particles (raising HDL-C) and reduced CE in pro-atherogenic LDL particles.

The Off-Targets

- MTP (Microsomal Triglyceride Transfer Protein): Essential for the lipidation of ApoB-48/100 in the liver and intestine. Inhibition causes hepatic steatosis (fatty liver). **BMS-795311** must NOT inhibit MTP.
- PLTP (Phospholipid Transfer Protein): Transfers phospholipids between VLDL and HDL. Structural homology to CETP makes it a potential cross-reactivity candidate.

Visualization: Lipid Transfer Pathways & Inhibition Points

The following diagram illustrates the distinct roles of CETP and MTP, highlighting where **BMS-795311** acts versus where cross-reactivity would be detrimental.



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Caption: Functional segregation of Lipid Transfer Proteins. **BMS-795311** selectively targets plasma CETP while sparing the intracellular MTP machinery to avoid hepatic steatosis.

Performance Comparison: Selectivity & Cross-Reactivity

This section compares **BMS-795311** against alternative modulators and potential off-targets.

BMS-795311 vs. MTP Inhibitors (Lomitapide)

Cross-reactivity with MTP is the primary safety concern for any lipid modulator.

Feature	BMS-795311	Lomitapide (Juxtapid)	Cross-Reactivity Implication
Primary Target	CETP	MTP	Distinct mechanisms.
MTP Inhibition	Negligible / Inactive	Potent (IC50 ~0.5 nM)	BMS-795311 avoids the fatty liver side effects associated with MTP inhibition.
Hepatic Lipid Accumulation	No significant increase observed in preclinical models.	Significant accumulation (Mechanism-based toxicity).	Confirms lack of functional cross-reactivity with MTP in vivo.
Lipid Effect	↑ HDL-C, ↓ LDL-C	↓↓ LDL-C, ↓ VLDL	BMS-795311 modulates remodeling; Lomitapide blocks secretion.

BMS-795311 vs. Torcetrapib (The "Aldosterone" Cross-Reactivity)

While not a lipid transfer protein, Aldosterone Synthase (CYP11B2) is the critical off-target that caused the failure of Torcetrapib.

- Torcetrapib: Induced CYP11B2, leading to increased aldosterone and blood pressure.
- **BMS-795311**: In H295R cells (adrenal model), **BMS-795311** (10 µM) does not increase CYP11B2 mRNA.
- Conclusion: **BMS-795311** possesses a "clean" profile regarding this specific, lethal cross-reactivity seen in first-generation CETP inhibitors.

Experimental Protocols: Measuring Cross-Reactivity

To validate the selectivity of **BMS-795311** in your own laboratory, the following self-validating protocols are recommended.

Protocol A: CETP Scintillation Proximity Assay (SPA)

Purpose: To confirm potency against the primary target.

- Reagents:
 - Source of CETP: Human recombinant CETP or conditioned media from CHO-CETP cells.
 - Donor: Biotinylated liposomes containing [3H]-cholesteryl ester.
 - Acceptor: Streptavidin-coated SPA beads (or copper-chelated beads if using His-tagged acceptors).
- Workflow:
 - Incubate **BMS-795311** (serial dilutions: 0.1 nM to 10 µM) with CETP source for 15 mins at 37°C.
 - Add Donor ([3H]-CE) and Acceptor particles.
 - Incubate for 2–4 hours at 37°C.
 - Mechanism: CETP transfers [3H]-CE from donor to acceptor. Only [3H]-CE bound to the SPA bead (acceptor) generates a signal.
 - Readout: Measure CPM (Counts Per Minute) on a scintillation counter.
 - Validation: IC₅₀ should approach 4 nM.

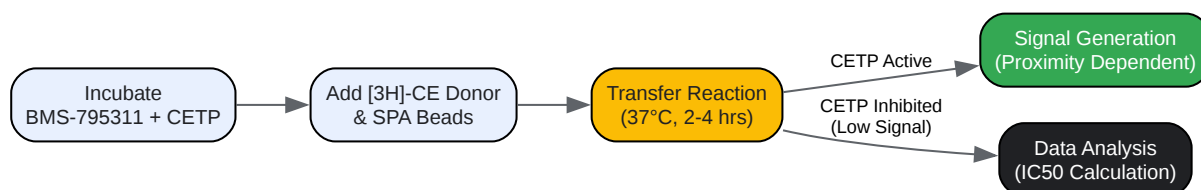
Protocol B: Fluorescence MTP Transfer Assay (Selectivity Check)

Purpose: To quantify cross-reactivity with MTP.

- Reagents:

- Purified MTP (commercially available).
- Donor Vesicles: Phosphatidylcholine (PC) / Phosphatidylethanolamine (PE) containing fluorescent Nitrobenzoxadiazole (NBD)-labeled lipids.
- Acceptor Vesicles: Unlabeled PC/PE vesicles.
- Workflow:
 - Prepare Donor and Acceptor vesicles in Buffer A (15 mM Tris, pH 7.4).
 - Add **BMS-795311** (Test High Concentration: 10 μ M) to the reaction plate.
 - Add MTP source.[2]
 - Monitor fluorescence increase (Excitation 460nm / Emission 530nm) over 30 minutes.
 - Mechanism: NBD lipid is quenched in the donor vesicle. When MTP transfers it to the acceptor, fluorescence increases (de-quenching).
 - Interpretation:
 - Positive Control (Lomitapide 10 nM): Flat line (No transfer).
 - Negative Control (DMSO): Linear increase in fluorescence.
 - **BMS-795311** (10 μ M): Should match the Negative Control (DMSO) slope, indicating 0% inhibition at high concentrations.

Visualization: Experimental Workflow (SPA)



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Caption: Workflow for the Scintillation Proximity Assay (SPA) used to determine the IC50 of **BMS-795311** against CETP.

References

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Sources

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